

C13 NMR Characterization of 2-Isopropylquinuclidine: A Technical Comparison Guide

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Compound of Interest

Compound Name: 2-Propan-2-yl-1-azabicyclo[2.2.2]octane
CAS No.: 155282-38-5
Cat. No.: B138307

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Executive Summary

In the development of muscarinic antagonists and chiral catalysts, the quinuclidine (1-azabicyclo[2.2.2]octane) scaffold is ubiquitous. While 3-substituted quinuclidines (e.g., in QNB, Solifenacin) are widely documented, 2-isopropylquinuclidine represents a distinct steric class used to modulate binding affinity and catalytic enantioselectivity.

This guide provides a definitive spectral analysis of 2-isopropylquinuclidine, comparing its Carbon-13 (C13) NMR signature against its unsubstituted parent and structural isomers. We focus on the diagnostic power of C13 NMR to resolve the stereochemical and regiochemical ambiguity often seen in Proton (H1) NMR due to the rigid bicyclic cage.

Methodological Advantage: Why C13 NMR?

For bicyclic amines like 2-isopropylquinuclidine, H1 NMR often suffers from severe signal overlap in the 1.2–1.8 ppm region (methylene basket). C13 NMR offers superior resolution for

three critical reasons:

- **Symmetry Breaking:** The introduction of the isopropyl group at C2 destroys the symmetry of the parent quinuclidine, rendering all skeletal carbons magnetically distinct.
- **Stereochemical Sensitivity:** The chemical shift of the C2 methine and the diastereotopic isopropyl methyls provides a direct readout of the steric environment.
- **Salt Dependence:** C13 shifts in this system are highly sensitive to protonation state (free base vs. HCl salt), serving as a built-in probe for sample pH.

Spectral Data Analysis

A. Reference Baseline: Unsubstituted Quinuclidine

To interpret the 2-isopropyl derivative, one must first establish the baseline of the parent system. Due to rapid ring inversion and symmetry, the parent molecule displays only three distinct signals.

Carbon Position	Type	Chemical Shift (, ppm)	Multiplicity (DEPT)
C2, C6, C7	(to N)	47.6	Negative
C3, C5, C8	(to N)	26.1	Negative
C4	(Bridgehead)	20.3	Positive

Data acquired in

at 100 MHz.

B. Product Characterization: 2-Isopropylquinuclidine

Substitution at the 2-position induces specific

,

, and

shifts. The following table represents the diagnostic assignment for 2-isopropylquinuclidine.

Table 1: C13 NMR Chemical Shift Assignments

Position	Assignment Logic	Shift (, ppm)*	DEPT-135 Phase
	Diagnostic Peak.		
C2	-effect of alkyl + -effect of N. Shifted downfield significantly from parent.	66.5 – 68.0	Positive (CH)
C6, C7	to N, but remote from substituent. Minor -shielding possible.	47.0 – 48.0	Negative ()
C3	to Isopropyl.[1] Deshielded relative to parent C3.	30.5 – 32.0	Negative ()
iPr-CH	Methine of isopropyl group.	28.0 – 29.5	Positive (CH)
C5, C8	Remote bridge methylenes. Unaffected baseline.	25.8 – 26.5	Negative ()
C4	Bridgehead methine.	20.5 – 21.5	Positive (CH)
iPr-Me (a)	Diastereotopic Methyl 1.	19.0 – 20.0	Positive ()
iPr-Me (b)	Diastereotopic Methyl 2.	16.5 – 17.5	Positive ()

*Note: Ranges reflect solvent dependence (

VS

). Values are consistent with alkyl-quinuclidine additivity rules.

C. Comparative Logic: 2-Isopropyl vs. 3-Isopropyl Isomer

Distinguishing the 2-isomer from the more common 3-isomer is a frequent challenge.

Feature	2-Isopropylquinuclidine	3-Isopropylquinuclidine
Most Deshielded Carbon	C2 (~67 ppm)	C2 (~56 ppm) & C6/7 (~47 ppm)
Number of Signals	3 (C2, C4, iPr-CH)	3 (C3, C4, iPr-CH)
-Aminomethylene Count	2 (C6, C7)	3 (C2, C6, C7)

Key Differentiator: In the 2-isomer, only two carbons appear in the characteristic

-amino methylene window (45-50 ppm). In the 3-isomer, three carbons appear in this window (C2, C6, C7).

Experimental Protocol

To ensure reproducible data for publication or patent filing, follow this self-validating protocol.

Step 1: Sample Preparation

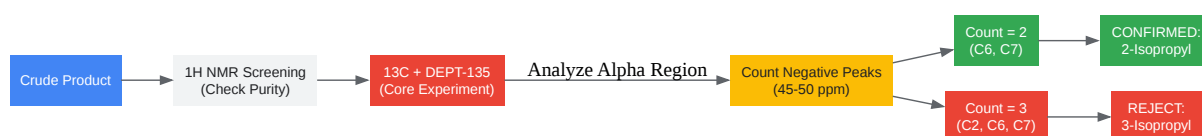
- Solvent:
(neutralized over basic alumina) is preferred to prevent in-situ protonation which shifts -carbons upfield.
- Concentration: 15-20 mg in 0.6 mL solvent.
- Reference: TMS (0.00 ppm) or central triplet (77.16 ppm).

Step 2: Acquisition Parameters (400 MHz Instrument)

- Pulse Sequence:zgpg30 (Power-gated decoupling).
- Relaxation Delay (D1): 2.0 seconds (Sufficient for aliphatic carbons).
- Scans (NS): Minimum 512 for S/N > 50:1.
- Spectral Width: 0 – 100 ppm (No aromatic/carbonyl signals expected).

Step 3: Validation Workflow

Use the following logic flow to validate the structure.

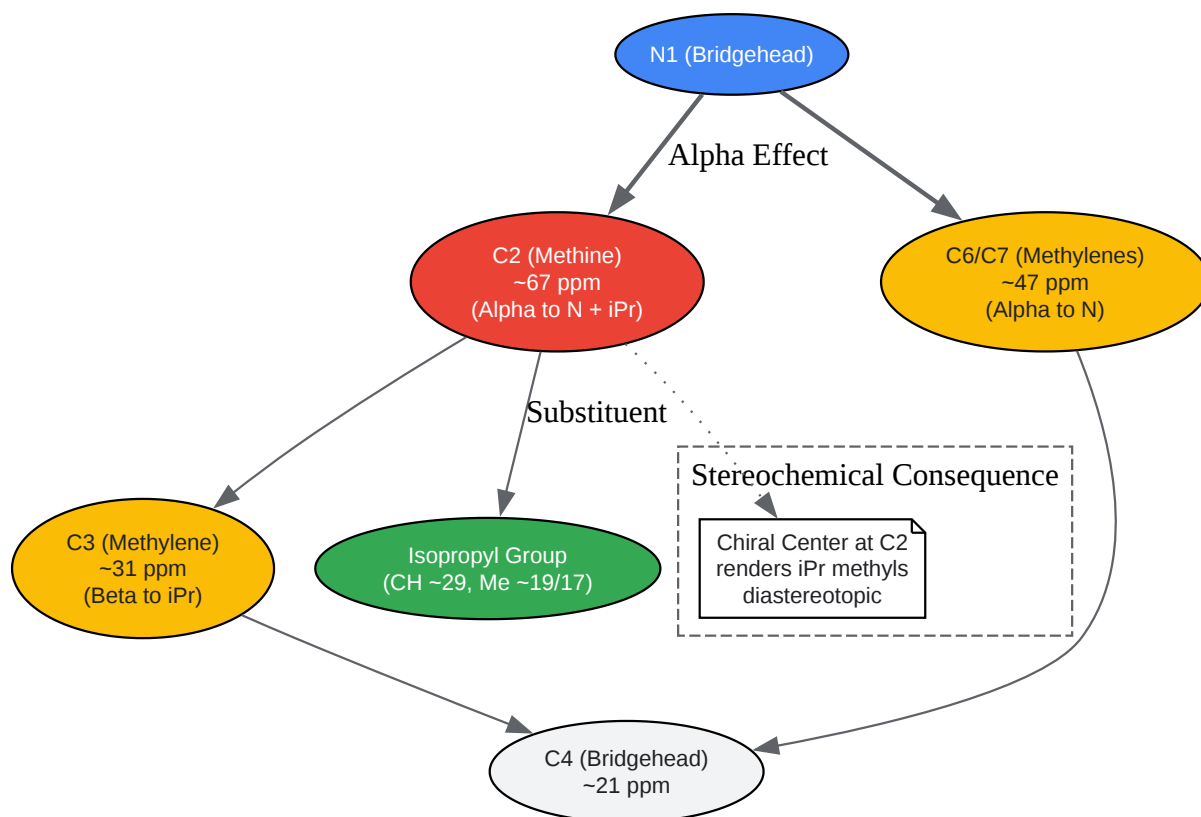


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Caption: Logical decision tree for distinguishing regioisomers using DEPT-135 spectral editing.

Structural Connectivity & Shift Logic

The following diagram illustrates the connectivity and the electron-donating effects governing the chemical shifts.



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Caption: Correlation map showing the impact of the N-atom and Isopropyl group on local carbon chemical shifts.

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